In Vitro Characterization of PDE2 Inhibitor 6 (JNJ-54082730): A Technical Overview

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Compound of Interest

Compound Name:	*PDE2 inhibitor 6*
Cat. No.:	*B15619083*

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This document provides a comprehensive technical guide to the in vitro characterization of "**PDE2 inhibitor 6**," also identified as JNJ-54082730. This inhibitor demonstrates potent activity against Phosphodiesterase 2A (PDE2A), an enzyme of significant interest in various signaling pathways. This guide summarizes key quantitative data, outlines detailed experimental methodologies for its characterization, and provides visual representations of relevant biological pathways and experimental workflows.

Quantitative Data Summary

The inhibitory activity of "**PDE2 inhibitor 6**" has been quantified against multiple phosphodiesterase enzymes. The following table summarizes the half-maximal inhibitory concentration (IC50) values, providing a snapshot of the inhibitor's potency and selectivity profile.

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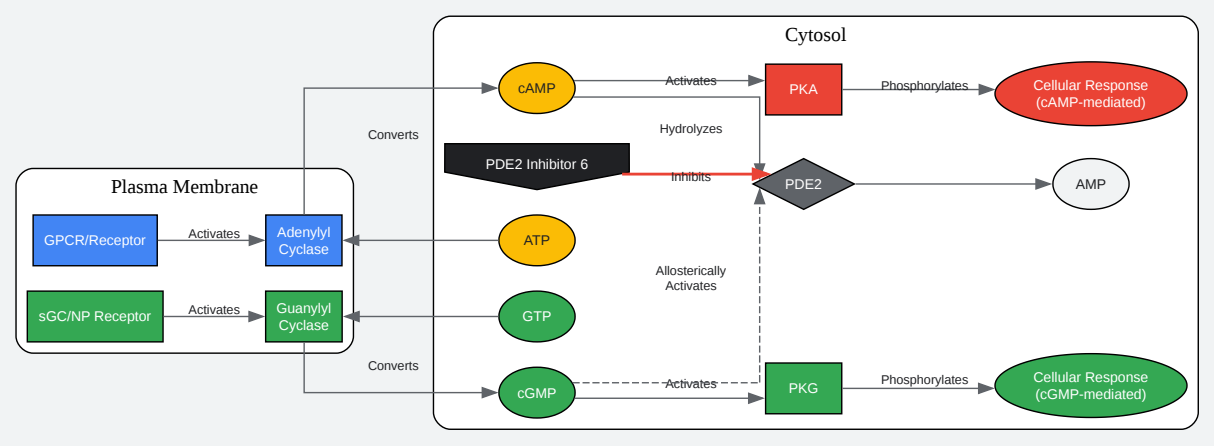
Target Enzyme	IC50
PDE2A	0.95 nM
PDE10A2	87.1 nM
PDE3B	6.17 µM

Data sourced from publicly available information.

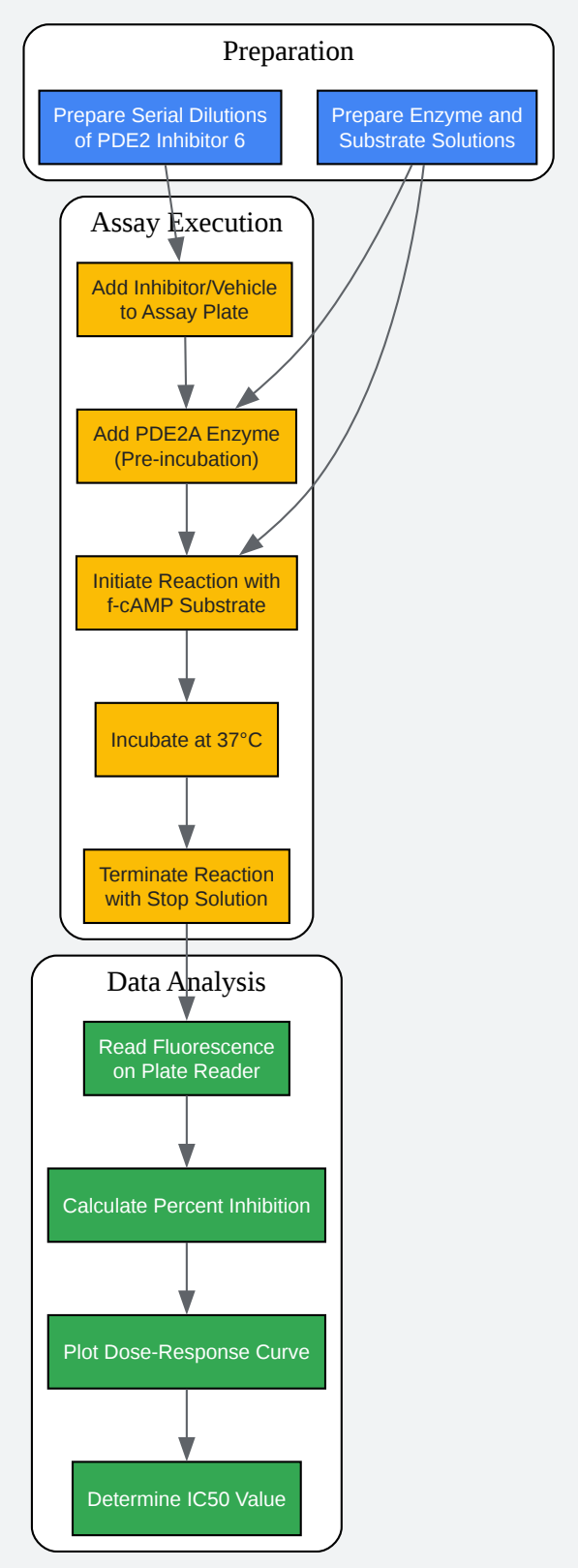
Signaling Pathway Context

Phosphodiesterase 2 (PDE2) plays a crucial role in the regulation of cyclic nucleotide signaling. It is a dual-substrate enzyme, capable of hydrolyzing both cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP). A unique characteristic of PDE2 is its allosteric activation by cGMP, which enhances its cAMP hydrolytic activity. This positions PDE2 as a key integrator of the nitric oxide/cGMP and adenylyl cyclase/cAMP signaling pathways. Inhibition of PDE2 can therefore lead to an increase in intracellular cAMP levels, particularly in cellular contexts with elevated cGMP.

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